

# Physical properties of N,N-Diethylbenzamide (melting point, boiling point, density)

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## Compound of Interest

Compound Name: *N,N-Diethylbenzamide*

Cat. No.: *B1679248*

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## An In-depth Technical Guide to the Physical Properties of N,N-Diethylbenzamide

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of **N,N-Diethylbenzamide** is crucial for its application and formulation. This guide provides a detailed overview of its melting point, boiling point, and density, including methodologies for their determination.

## Core Physical Properties

**N,N-Diethylbenzamide** is a substituted amide that exists as a low melting solid or a colorless to pale yellow liquid at room temperature.<sup>[1]</sup> Its physical state is dependent on the ambient temperature, given its melting point is near room temperature.

## Data Presentation

The physical properties of **N,N-Diethylbenzamide** have been reported with some variability across different sources. The following table summarizes the available quantitative data.

Physical Property	Value	Conditions	Source(s)
Melting Point	28 - 32 °C	Not specified	[2][3]
38 - 40 °C	Not specified	[1][4][5]	
Boiling Point	146 - 150 °C	at 15 mmHg	[1][2][4][5]
280 °C	at 760 mmHg (lit.)	[3]	
Density	0.997 g/cm <sup>3</sup>	Not specified	[1][4]
1.029 g/cm <sup>3</sup>	Rough estimate	[5]	

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **N,N-Diethylbenzamide** are not extensively published in peer-reviewed literature, as these are standard characterization methods. However, this section outlines the general, well-established methodologies that are used for determining the melting point, boiling point, and density of such organic compounds.

### Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for determining the melting point of a solid organic compound like **N,N-Diethylbenzamide**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of **N,N-Diethylbenzamide**

Procedure:

- **Sample Preparation:** A small amount of finely powdered, dry **N,N-Diethylbenzamide** is introduced into the open end of a capillary tube. The tube is then gently tapped to pack the sample into the sealed end, to a height of about 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb to ensure accurate temperature reading.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
- **Reporting:** The melting point is reported as a range of these two temperatures. A narrow melting range is indicative of a pure compound.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor. Since **N,N-Diethylbenzamide** has a relatively high boiling point at atmospheric pressure, it is often determined at a reduced pressure (vacuum distillation) to prevent decomposition.

Apparatus:

- Distillation apparatus (round-bottom flask, distillation head with thermometer, condenser, receiving flask)
- Heating mantle
- Vacuum source and manometer
- Boiling chips
- Sample of **N,N-Diethylbenzamide**

Procedure:

- **Apparatus Setup:** The **N,N-Diethylbenzamide** sample is placed in the round-bottom flask with a few boiling chips. The distillation apparatus is assembled, ensuring all joints are properly sealed.
- **Reduced Pressure:** The system is connected to a vacuum pump, and the pressure is lowered to the desired value, which is monitored by a manometer.
- **Heating:** The sample is heated gently using a heating mantle.
- **Observation:** As the liquid begins to boil, a ring of condensing vapor will rise through the distillation head. The temperature is recorded when the vapor temperature stabilizes at the thermometer bulb. This stable temperature is the boiling point at the recorded pressure.
- **Reporting:** The boiling point is reported along with the pressure at which it was measured (e.g., 146-150 °C at 15 mmHg).

## Density Determination

Density is the mass of a substance per unit volume. For a liquid or low-melting solid like **N,N-Diethylbenzamide**, a pycnometer or a digital density meter can be used for accurate measurement.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermostatic bath
- Sample of **N,N-Diethylbenzamide**

Procedure:

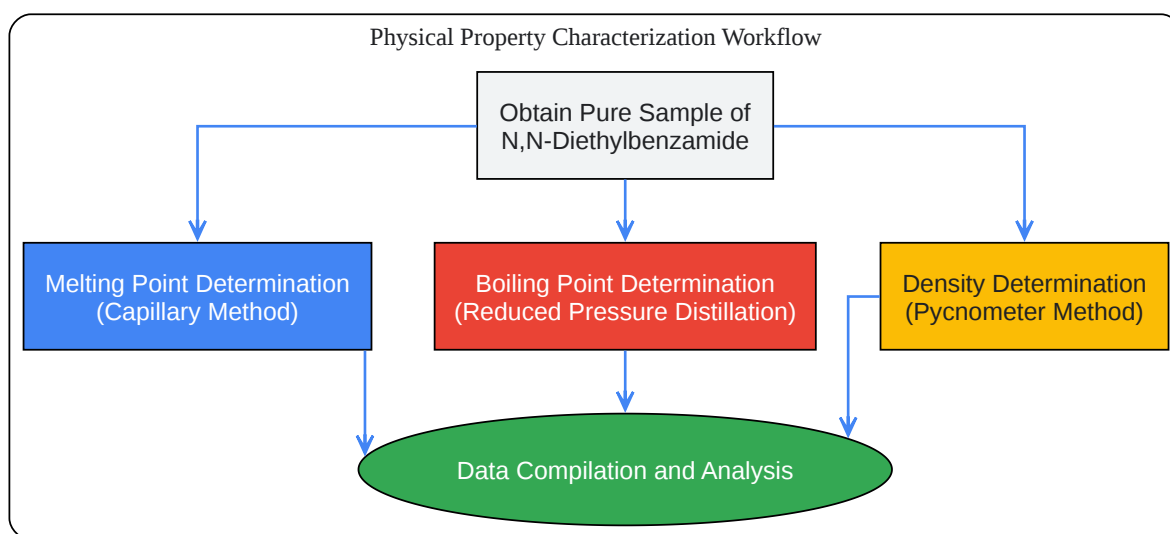
- **Calibration:** The empty, clean, and dry pycnometer is weighed. It is then filled with a reference liquid of known density (e.g., deionized water) and weighed again at a specific temperature maintained by a thermostatic bath.

- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **N,N-Diethylbenzamide**. It is brought to the same temperature as the reference liquid and weighed.
- **Calculation:** The density of **N,N-Diethylbenzamide** is calculated using the following formula:

$$\text{Density of sample} = (\text{Mass of sample} / \text{Mass of reference liquid}) \times \text{Density of reference liquid}$$

## Logical Workflow Visualization

The following diagram illustrates the logical workflow for the characterization of the physical properties of a chemical compound like **N,N-Diethylbenzamide**.



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Caption: Workflow for Physical Property Determination.

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